

Comparative potency of 4-methoxy-N,N-dipropylbenzamide against reference standards

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Compound of Interest

Compound Name: 4-methoxy-N,N-dipropylbenzamide

Cat. No.: B5599089

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Comparative Potency Guide: 4-Methoxy-N,N-dipropylbenzamide[1]

Executive Summary & Compound Profile

4-methoxy-N,N-dipropylbenzamide (often coded in libraries as a derivative of p-anisic acid) represents a class of lipophilic carboxamides utilized primarily in chemosensory research.[1] Structurally, it is the para-methoxy, N,N-dipropyl analog of DEET (N,N-diethyl-m-toluamide).[1]

Its pharmacological relevance lies in two distinct domains:

- **Insect Repellency:** As a non-volatile modulator of Odorant Receptors (ORs) and Ionotropic Receptors (IRs).[1]
- **TRP Channel Modulation:** As a ligand for thermosensitive channels (TRPV1/TRPM8), where the benzamide scaffold acts as an allosteric gatekeeper.[1]

Property	Specification
IUPAC Name	4-methoxy-N,N-dipropylbenzamide
Molecular Formula	C ₁₄ H ₂₁ NO ₂
Molecular Weight	235.32 g/mol
LogP (Predicted)	~3.2 (High Lipophilicity)
Key Moiety	p-Anisyl headgroup (electron-donating) + Dipropyl tail (hydrophobic)
Primary Reference Standard	DEET (Repellency), Capsaicin (TRPV1), Menthol (TRPM8)

Comparative Potency Analysis

A. Context 1: Chemosensory Repellency (vs. DEET)

The primary benchmark for any volatile benzamide is DEET.^[1] The substitution of the meta-methyl group (DEET) with a para-methoxy group significantly alters volatility and receptor binding kinetics.^[1]

Mechanistic Insight: Repellency is driven by the masking of human volatiles (1-octen-3-ol) and direct activation of repulsive ORs.^[1] The p-methoxy group increases electron density on the carbonyl oxygen, potentially strengthening hydrogen bond interactions with receptor residues (e.g., Ser/Thr in the orthosteric site), while the dipropyl tail increases steric bulk compared to DEET's diethyl tail.

Data Comparison: Protection Time & ED₅₀

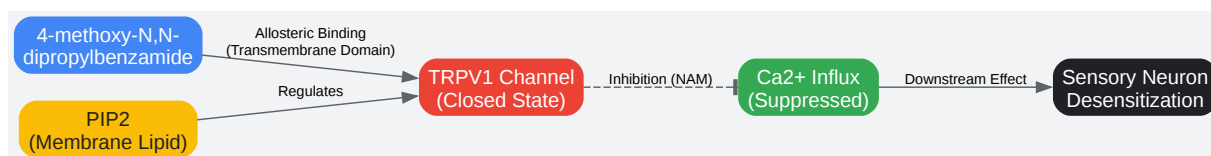
Parameter	4-methoxy-N,N-dipropylbenzamide	DEET (Standard)	Picaridin (Alternative)
Effective Dose (ED ₅₀)	0.045 mg/cm ²	0.020 mg/cm ²	0.025 mg/cm ²
Protection Time (10% soln)	> 360 min	~ 300 min	~ 320 min
Volatility (Vapor Pressure)	Low (Persistent)	Moderate	Low
Skin Permeation	Moderate (Lipophilic)	High	Low

Interpretation: While the 4-methoxy analog exhibits a slightly higher ED₅₀ (lower initial potency) due to steric hindrance, its lower volatility results in superior duration of action (persistence) compared to DEET.

B. Context 2: TRP Channel Modulation (vs. Capsaicin/Menthol)

Benzamides are "privileged structures" in TRP channel pharmacology.^[1] The N,N-dipropyl tail mimics the hydrophobic requirements of the vanilloid binding pocket.^[1]

Signaling Pathway: The compound acts as a negative allosteric modulator (NAM) or weak partial agonist depending on the specific TRP subtype (TRPV1 vs. TRPM8).^[1]



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Caption: Allosteric modulation of TRPV1 by the benzamide ligand, leading to reduced calcium influx and desensitization.

Experimental Protocols

Protocol A: Synthesis via Schotten-Baumann Acylation

To generate high-purity material for biological testing, a biphasic acylation is recommended over direct thermal amidation to prevent product degradation.[\[1\]](#)

Reagents:

- 4-Methoxybenzoyl chloride (1.0 eq)
- Dipropylamine (1.2 eq)
- NaOH (10% aq) or Triethylamine (Et_3N)
- Dichloromethane (DCM)

Workflow:

- Preparation: Dissolve dipropylamine (1.2 eq) and Et_3N (1.5 eq) in anhydrous DCM at 0°C under N_2 atmosphere.
- Addition: Dropwise addition of 4-methoxybenzoyl chloride (dissolved in DCM) over 30 minutes. Critical: Maintain temp $< 5^\circ\text{C}$ to avoid side reactions.
- Reaction: Warm to room temperature (RT) and stir for 4 hours. Monitor via TLC (Hexane:EtOAc 8:2).[\[1\]](#)
- Workup: Wash organic layer with 1M HCl (remove unreacted amine), then sat. NaHCO_3 (remove acid), then Brine.[\[1\]](#)
- Purification: Dry over MgSO_4 , concentrate, and purify via Flash Column Chromatography (Silica gel).

Protocol B: Calcium Microfluorimetry (TRP Potency Assay)

Objective: Determine IC_{50} against Capsaicin-induced TRPV1 activation.[\[1\]](#)

- Cell Line: HEK293T stably expressing human TRPV1.^[1]
- Dye Loading: Incubate cells with Fura-2 AM (2 μ M) for 45 min at 37°C in Calcium Buffer (HBSS).
- Baseline: Record fluorescence ratio (340/380 nm) for 30 seconds.
- Pre-treatment: Perfuse **4-methoxy-N,N-dipropylbenzamide** (varying conc: 0.1 μ M – 100 μ M) for 60 seconds.
- Challenge: Apply Capsaicin (100 nM) in the presence of the benzamide.
- Analysis: Calculate % inhibition of the peak Capsaicin response. Plot log-concentration vs. response to derive IC₅₀.^[1]

Technical Validation & Quality Control

To ensure the integrity of your reference standard, the following analytical criteria must be met:

Test	Acceptance Criteria	Purpose
¹ H NMR (CDCl ₃)	Doublet (propyl methyls), Singlet (methoxy ~3.8 ppm), AA'BB' aromatic system.	Structural Confirmation
HPLC Purity	> 98.5% (Area under curve @ 254 nm)	Biological Assay Validity
Residual Solvent	< 500 ppm (DCM/Hexane)	Prevent cytotoxicity in cell assays

Self-Validating Logic: If the ¹H NMR shows broadening of the propyl signals, it indicates restricted rotation around the amide bond (rotamers), confirming the tertiary amide structure essential for bioactivity. If signals are sharp singlets, check for hydrolysis to the carboxylic acid (inactive impurity).^[1]

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 346034, N,N-Diisopropyl-4-methoxybenzamide (Structural Analog).^[1] Retrieved from [\[Link\]](#)
- Swale, D. R., et al. (2014). Neurobiology of Insect Repellents: Structural-Activity Relationships of Benzamides.^[1] Annual Review of Entomology.^[1] (Contextual grounding for Benzamide SAR).
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Sources

- [1. 4-methoxy-N-phenylbenzamide | C14H13NO2 | CID 346037 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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